

Personal protective equipment for handling (Bromomethyl)cyclopentane

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Compound of Interest

Compound Name: (Bromomethyl)cyclopentane

Cat. No.: B151954

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Essential Safety and Handling Guide for (Bromomethyl)cyclopentane

This document provides crucial safety protocols, operational guidance, and disposal plans for handling **(Bromomethyl)cyclopentane**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Physicochemical Properties

(Bromomethyl)cyclopentane is a flammable and toxic chemical that requires careful handling.

[1] It can cause skin and eye irritation and may be harmful if inhaled or swallowed.[1]

Table 1: GHS Hazard Classification

| Hazard Class | Hazard Statement | GHS Pictogram |
|---|---|------------------------------|
| Flammable liquids (Category 3) | H226: Flammable liquid and vapor [1] | GHS02 (Flame) |
| Acute toxicity, oral (Category 3) | H301: Toxic if swallowed [1][2] | GHS06 (Skull and Crossbones) |
| Acute toxicity, dermal (Category 4) | H312: Harmful in contact with skin [1] | GHS07 (Exclamation Mark) |
| Skin corrosion/irritation (Category 2) | H315: Causes skin irritation [1] | GHS07 (Exclamation Mark) |
| Serious eye damage/eye irritation (Category 2A) | H319: Causes serious eye irritation [1] | GHS07 (Exclamation Mark) |
| Acute toxicity, inhalation (Category 4) | H332: Harmful if inhaled [1] | GHS07 (Exclamation Mark) |

Table 2: Physicochemical Data

| Property | Value |
|--------------------|--|
| Molecular Formula | C ₆ H ₁₁ Br [1][2] |
| Molecular Weight | 163.06 g/mol [1][2] |
| Appearance | Colorless to light yellow clear liquid [3] |
| Boiling Point | 58-60 °C (at 15 Torr) |
| Density | 1.271 g/cm ³ |
| Flash Point | 58.8 °C |
| Storage Conditions | Store at room temperature in an inert atmosphere, in a cool, well-ventilated area. |

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Table 3: Required Personal Protective Equipment

| Protection Type | Required Equipment | Specifications and Rationale |
|------------------------|---|---|
| Eye & Face Protection | Chemical safety goggles and face shield | Goggles must be worn to protect from splashes. A face shield must be worn over the goggles to provide broader protection for the face. [4] [5] |
| Hand Protection | Chemical-resistant gloves | Use gloves tested for compatibility with bromoalkanes. Nitrile or neoprene gloves are often suitable, but always consult the glove manufacturer's resistance chart. Double-gloving is recommended. |
| Body Protection | Flame-retardant lab coat and chemical-resistant apron | A flame-retardant lab coat is essential due to the chemical's flammability. A chemical-resistant apron should be worn over the lab coat to protect against splashes and spills. [6] For large-scale operations, chemical-resistant coveralls are recommended. [7] |
| Respiratory Protection | NIOSH-approved respirator | All handling of (Bromomethyl)cyclopentane must occur in a certified chemical fume hood. [4] If engineering controls fail or for spill response, a NIOSH-approved respirator with an organic vapor cartridge is required. [8] |

| | | |
|-----------------|--------------------------------------|---|
| Foot Protection | Closed-toe, chemical-resistant shoes | Shoes must be made of a non-porous material to prevent absorption in case of a spill. Steel-toed shoes are recommended for transporting containers. [5] |
|-----------------|--------------------------------------|---|

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and compliance.

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
 - Perform a thorough risk assessment for the specific procedure.
 - Ensure all work is conducted within a certified and operational chemical fume hood.[\[4\]](#)
 - Verify that a safety shower and eyewash station are unobstructed and immediately accessible.[\[4\]](#)[\[9\]](#)
 - Have a spill kit containing a non-combustible absorbent material (e.g., sand, silica gel), non-sparking tools, and a sealable container for hazardous waste readily available.[\[10\]](#)[\[11\]](#)
- Chemical Handling:
 - Before entering the handling area, don all required PPE as specified in Table 3.
 - Ground and bond containers and receiving equipment to prevent static discharge.[\[11\]](#)
 - Use only non-sparking tools for all transfers and manipulations.[\[11\]](#)
 - Perform all transfers slowly and carefully to minimize the generation of aerosols or splashes.
 - Keep containers tightly closed when not in use.

- Post-Handling:
 - Decontaminate the work area thoroughly after the procedure is complete.
 - Carefully remove and dispose of contaminated PPE as hazardous waste.
 - Wash hands and any potentially exposed skin thoroughly with soap and water.

Waste Disposal Plan

- All waste, including empty containers, contaminated absorbents, and used PPE, must be treated as hazardous waste.[4][12]
- Collect all **(Bromomethyl)cyclopentane** waste in a clearly labeled, sealed, and appropriate container.
- Do not dispose of this chemical down the drain or into the environment.[13]
- Arrange for disposal through an approved waste disposal facility, adhering to all local, state, and federal regulations.[10][12]

Emergency Response Protocol

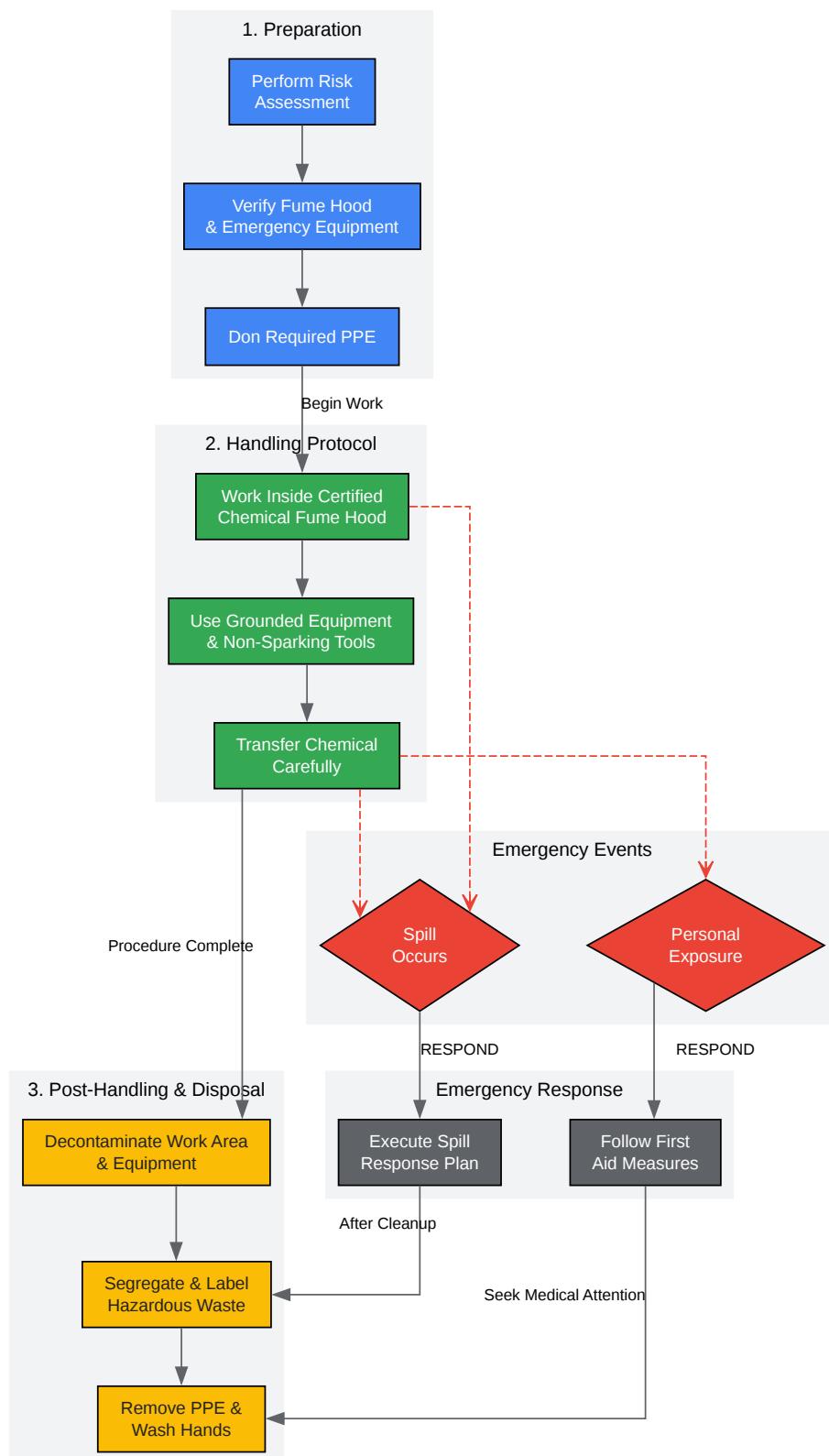
Table 4: First Aid Measures

| Exposure Route | Immediate Action |
|----------------|--|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [9] [10] |
| Skin Contact | Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap for at least 15 minutes. Seek medical attention if irritation persists. [10] |
| Inhalation | Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [10] |
| Ingestion | Do NOT induce vomiting. Rinse mouth thoroughly with water. Seek immediate medical attention. [10] |

Spill Response

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate & Isolate: Ensure the chemical fume hood is operating. Remove all sources of ignition from the area.[\[10\]](#)[\[12\]](#)
- Contain: Wearing full PPE, cover the spill with an inert, non-combustible absorbent material like sand or vermiculite.[\[10\]](#)
- Collect: Using non-sparking tools, carefully scoop the absorbed material into a suitable, sealable container and label it for hazardous waste disposal.[\[4\]](#)[\[11\]](#)
- Decontaminate: Clean the spill area thoroughly.

Safe Handling Workflow

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Caption: Workflow for the safe handling of **(Bromomethyl)cyclopentane**.

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